

# (S)-(+)-2-butanol CAS number and molecular formula

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## Compound of Interest

Compound Name: (S)-(+)-2-butanol

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## An In-Depth Technical Guide to (S)-(+)-2-Butanol

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**(S)-(+)-2-Butanol**, a chiral secondary alcohol, is a pivotal chemical intermediate with significant applications in the pharmaceutical and fine chemical industries. Its stereospecific properties make it a valuable chiral building block for the asymmetric synthesis of complex molecules, most notably in the production of active pharmaceutical ingredients (APIs). This technical guide provides a comprehensive overview of **(S)-(+)-2-Butanol**, including its chemical and physical properties, detailed synthesis methodologies, its role in drug development, and its interactions with biological systems. This document is intended to serve as a thorough resource for researchers, chemists, and professionals involved in drug discovery and development.

## Core Properties of (S)-(+)-2-Butanol

**(S)-(+)-2-Butanol**, also known as (S)-(+)-sec-butyl alcohol, is the (S)-enantiomer of 2-butanol. Its unique three-dimensional arrangement is the basis for its utility in stereoselective synthesis.

Chemical Structure and Formula:

- Molecular Formula:  $C_4H_{10}O$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Linear Formula:  $C_2H_5CH(OH)CH_3$ [\[1\]](#)[\[2\]](#)

- CAS Number: 4221-99-2[1][2][3]
- Synonyms: (S)-(+)-sec-Butyl alcohol, (2S)-butan-2-ol

## Physicochemical Data

The following table summarizes the key quantitative properties of **(S)-(+)-2-Butanol**.

Property	Value	References
Molecular Weight	74.12 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Odor	Alcohol-like, vinous	
Density	0.803 g/mL at 25 °C	[1][2]
Boiling Point	99-100 °C	[1][2]
Melting Point	-114.7 °C	
Flash Point	24 °C (closed cup)	[2]
Refractive Index (n <sub>20/D</sub> )	1.397	[1][2]
Optical Activity ([α] <sub>20/D</sub> )	+13° (neat)	[1][2]
Vapor Pressure	12.5 mmHg at 20 °C	[1][2]
Solubility in Water	Soluble	

## Synthesis and Production

The enantioselective synthesis of **(S)-(+)-2-Butanol** is of significant industrial importance. While racemic 2-butanol can be produced through the hydration of 1-butene or 2-butene, obtaining the pure (S)-enantiomer requires stereoselective methods. Biocatalysis has emerged as a highly effective and environmentally benign approach.

## Biocatalytic Asymmetric Reduction of 2-Butanone

A prominent method for producing **(S)-(+)-2-Butanol** is the asymmetric reduction of the prochiral ketone, 2-butanone, using alcohol dehydrogenases (ADHs). Certain ADHs exhibit high enantioselectivity, preferentially producing the (S)-enantiomer.

This protocol is a representative example based on established principles of biocatalytic reduction.

#### Materials:

- Carbonyl reductase from *Candida parapsilosis* (or another (S)-selective ADH)
- Coenzyme NAD<sup>+</sup>
- 2-Butanone (substrate)
- 2-Heptanol (co-substrate for coenzyme regeneration and organic phase)
- Triethanolamine (TEA) buffer (100 mM, pH 7.0)
- Stirred reactor vessel

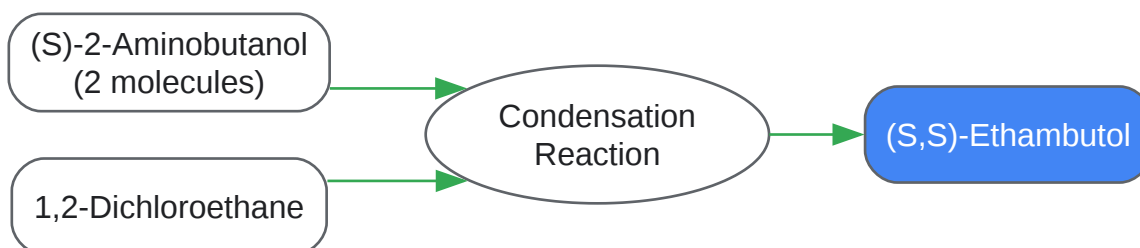
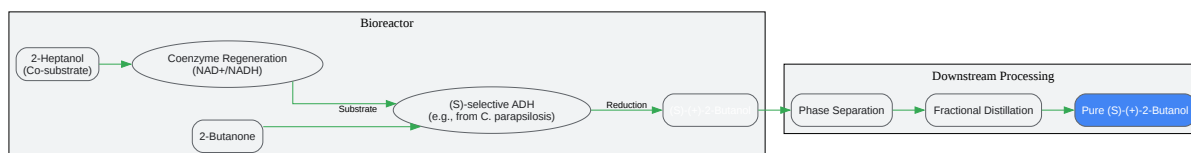
#### Procedure:

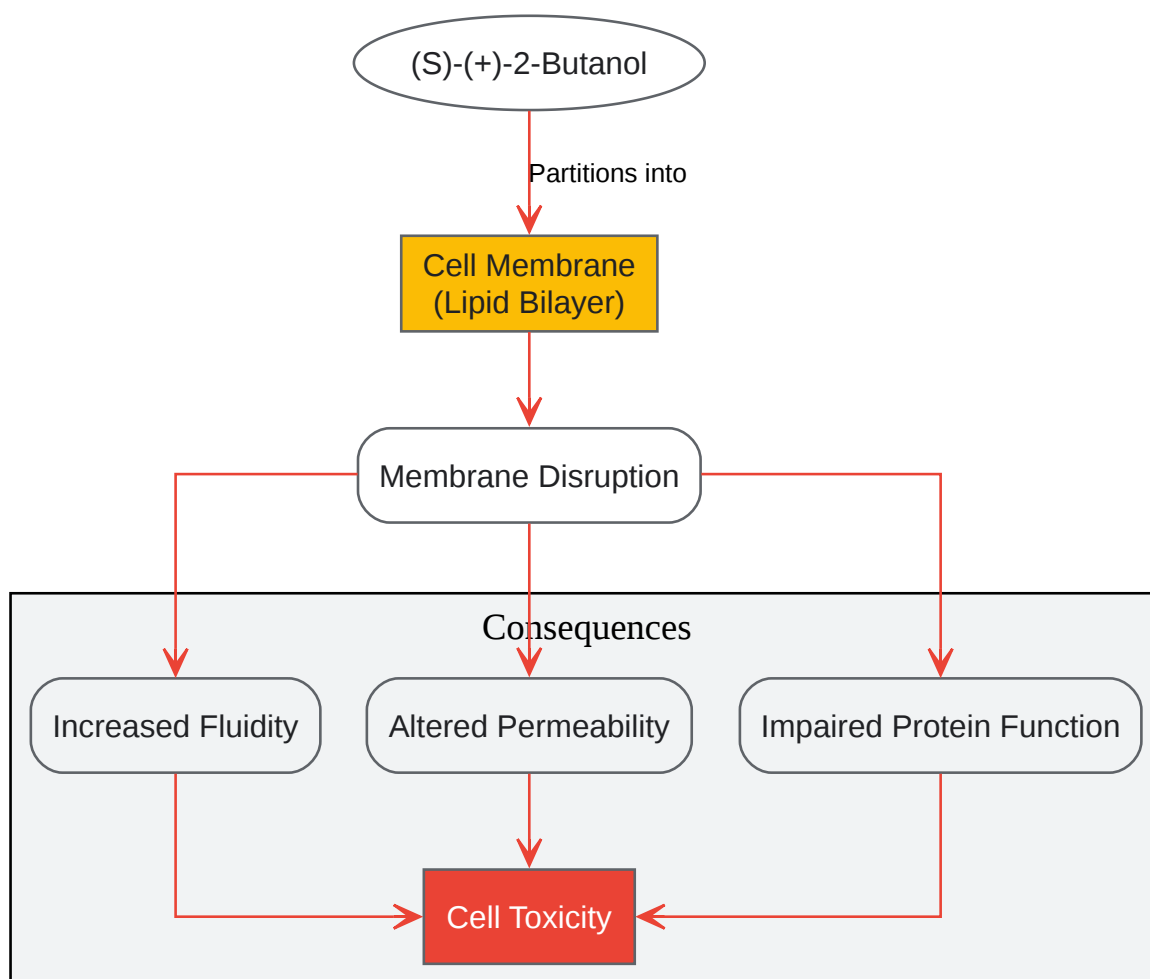
- **Prepare the Aqueous Phase:** In a stirred reactor adjusted to 30°C, prepare the aqueous buffer phase by dissolving NAD<sup>+</sup> and the carbonyl reductase from *Candida parapsilosis* in the TEA buffer.
- **Add the Organic Phase:** Add 2-heptanol to the reactor to form a two-phase system. The 2-heptanol serves as the solvent for the substrate and product, and also as the co-substrate for the regeneration of the coenzyme.
- **Initiate the Reaction:** Add the substrate, 2-butanone, to the reaction mixture.
- **Reaction Incubation:** Vigorously stir the biphasic mixture at 30°C. The reaction progress can be monitored by periodically taking samples from the organic phase and analyzing them by chiral gas chromatography (GC).

- **Work-up and Purification:** Once the reaction has reached the desired conversion, stop the stirring and allow the phases to separate. The organic phase, containing (S)-2-butanol, unreacted 2-butanone, and 2-heptanol, is separated. The (S)-2-butanol can be purified from this mixture by fractional distillation.

## Production Workflow

The following diagram illustrates the general workflow for the biocatalytic production of **(S)-(+)-2-Butanol**.





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## References

- 1. Ethambutol synthesis - chemicalbook [chemicalbook.com]
- 2. CN103772214A - Methods for preparing ethambutol and ethambutol hydrochloride - Google Patents [patents.google.com]

- 3. CA2565675A1 - Process for the preparation of 2-butanol - Google Patents [patents.google.com]
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